

DMPT Effects on Grass Carp Growth and Health

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Compound Focus: Dimethylpropiothetin

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The efficacy of DMPT is dose-dependent, with optimal levels enhancing growth, feed intake, and intestinal health. The table below summarizes the key quantitative findings from recent studies.

Key Performance Indicator	Observed Effect of DMPT Supplementation	Optimal Dosage Range (mg/kg diet)	Significance & Notes
Feed Intake (FI)	Significantly increased [1]	54.8 - 122.6 [1]	Reverses reduced FI in all-plant protein diets.
Percent Weight Gain (PWG)	Significantly increased [1]	54.8 - 122.6 [1]	Effect is dose-dependent.
Specific Growth Rate (SGR)	Significantly increased [2]	100 - 300 [2]	
Feed Conversion Ratio (FCR)	Significantly reduced [2]	100 - 300 [2]	Indicates improved feed efficiency.
Gill Rot Morbidity	Significantly decreased [3]	120 - 440 (as Br-DMPT) [3]	Protects against <i>Flavobacterium columnare</i> infection.
Antioxidant Capacity	Enhanced intestinal and gill status [3] [1]	54.8 - 122.6 [1]	Increases activities of SOD, CAT, GPx; reduces MDA & PC (oxidative damage markers).

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Intestinal Structural Integrity	Improved morphology and barrier function [1]	54.8 - 122.6 [1]	Alleviates oxidative damage and improves digestive capacity.

Detailed Experimental Protocols

Diet Preparation and Formulation

This protocol is adapted from studies that successfully evaluated DMPT in all-plant protein diets for on-growing grass carp (initial weight ~ 264 g) [1].

- **Basal Diet:** Formulate an all-plant protein diet, isonitrogenous and isolipidic to a reference fishmeal (FM) diet. Fishmeal can be entirely replaced by soybean-condensed protein (SPC) [1].
- **DMPT Supplementation:**
 - **Source:** Use purified DMPT (Dimethyl- β -propiothetine) or its derivative (2-Carboxyethyl) dimethylsulfonium Bromide (Br-DMPT) [3] [1].
 - **Dosages:** Prepare experimental diets by supplementing the basal diet with DMPT at graded levels. A relevant range is **0 mg/kg (control), 40, 80, 120, and 160 mg/kg** [1]. For specific protective effects against gill infection, a range of **0 to 520 mg/kg Br-DMPT** has been used [3].
 - **Mixing Procedure:**
 - Weigh and thoroughly mix all dry ingredients.
 - Add lipids (e.g., soy oil) and mix.
 - Add DMPT, previously dissolved in distilled water, and mix thoroughly.
 - Add remaining distilled water and mix to achieve a consistent blend.
 - Pellet the diet using a pellet mill (e.g., 2.0-2.5 mm diameter).
 - Air-dry the pellets at room temperature and store at -20°C until use [1] [4].

Growth Performance Trial

- **Experimental Design:** Use a completely randomized design. Randomly distribute grass carp of a targeted size (e.g., on-growing stage, ~250g) into aquaria or tanks. Each dietary group should have at

least three replicates [1] [5].

- **Feeding Regime:** Hand-feed the fish to apparent satiation **2-3 times daily** (e.g., at 8:00, 13:00, and 17:00) [2]. The trial should last for **8-12 weeks** [6] [1].
- **Sample Collection:** Weigh all fish at the beginning and end of the trial to calculate growth metrics. Count mortalities to determine survival rates.

Sample Collection and Analysis

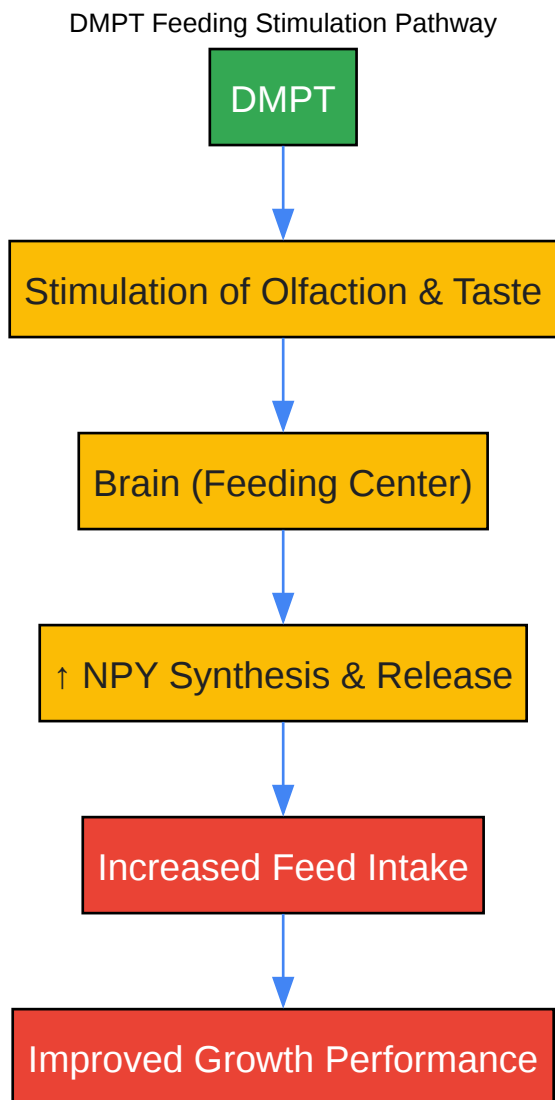
- **Blood Collection:** Anesthetize fish and draw blood from the caudal vein. Centrifuge to collect serum for analyzing neuropeptide Y (NPY) and other hormone levels [1].
- **Tissue Sampling:** Dissect and collect the intestine, liver, and gill tissues.
 - **Histology:** Fix sections in formalin for Hematoxylin and Eosin (H&E) staining to examine tissue structure and integrity [7] [3].
 - **Biochemical Assays:** Homogenize tissue samples in cold saline solution and centrifuge to collect the supernatant. Use commercial kits to measure:
 - **Antioxidant Enzymes:** Superoxide Dismutase (SOD), Catalase (CAT), Glutathione Peroxidase (GPx) [3] [1].
 - **Oxidative Damage Markers:** Malondialdehyde (MDA) and Protein Carbonyl (PC) content [7] [1].
 - **Molecular Analysis:** Extract RNA from tissues and perform quantitative real-time PCR (qPCR) to analyze the expression of genes related to:
 - **Antioxidant Defense:** Nrf2, CuZnSOD, MnSOD, CAT, GPx1 [1].
 - **Feeding Regulation:** NPY [1].
 - **Inflammation & Apoptosis:** p38MAPK, TLR4, NF- κ B [7].

Mechanisms of Action: DMPT Signaling Pathways

DMPT enhances grass carp performance through multiple interconnected pathways, primarily by stimulating feeding and enhancing the antioxidant defense system.

Feeding Stimulation Pathway

DMPT acts as a potent feeding stimulant by directly influencing the brain's feeding center.

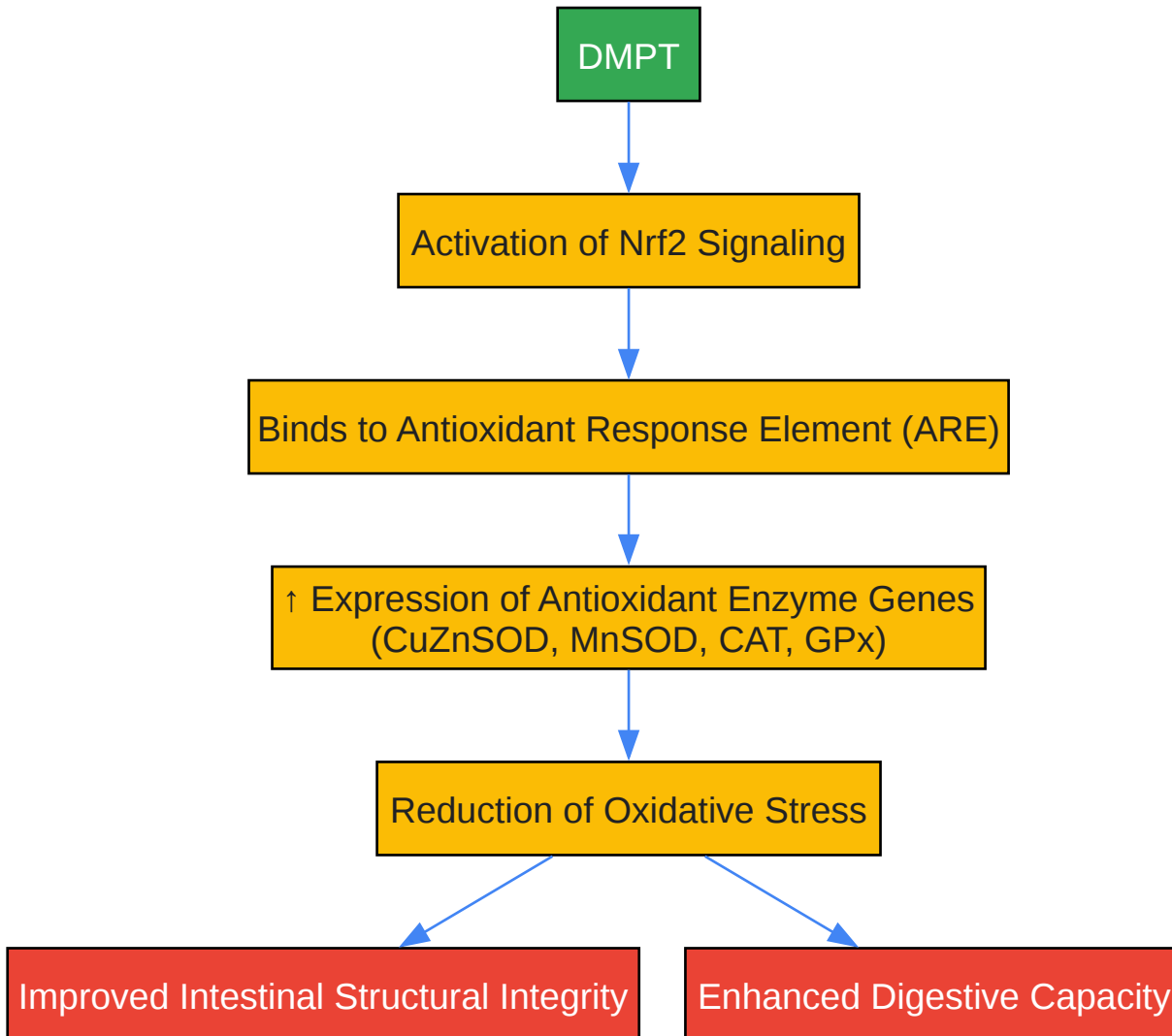


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Antioxidant and Intestinal Health Pathway

In the intestine, DMPT activates the Nrf2 signaling pathway, which is crucial for combating oxidative stress.

DMPT Antioxidant and Intestinal Health Pathway



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Conclusion and Application

In conclusion, dietary DMPT supplementation is a highly effective nutritional strategy for sustainable grass carp aquaculture. The recommended application protocol is to add **54.8 to 122.6 mg of DMPT per kg of all-plant protein diet** to significantly improve feed palatability, growth performance, and intestinal health by enhancing antioxidant capacity through the Nrf2 pathway. For specific protection against bacterial challenges like *Flavobacterium columnare*, higher doses up to 440 mg/kg (as Br-DMPT) may be considered [3].

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